

# An In-depth Technical Guide to D,L-Tryptophanamide Hydrochloride

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## Compound of Interest

**Compound Name:** *D,L-Tryptophanamide hydrochloride*

**CAS No.:** 67607-61-8

**Cat. No.:** B555558

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This technical guide provides essential information regarding the physicochemical properties of **D,L-Tryptophanamide hydrochloride**, a derivative of the essential amino acid tryptophan. This compound serves as a valuable building block in peptide synthesis and is utilized in various research and development applications, including neuroscience and pharmaceutical development.<sup>[1]</sup>

## Physicochemical Properties

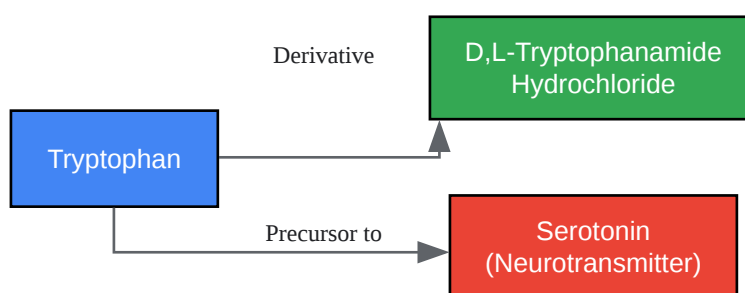
**D,L-Tryptophanamide hydrochloride** is a white to pale cream crystalline powder.<sup>[1][2]</sup> Key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>13</sub> N <sub>3</sub> O·HCl or C <sub>11</sub> H <sub>14</sub> ClN <sub>3</sub> O	[1][2][3]
Molecular Weight	239.70 g/mol	[1][4][3]
CAS Number	67607-61-8	[1][4]

## Biochemical Context and Applications

**D,L-Tryptophanamide hydrochloride** is recognized for its role in biochemical pathways as a derivative of tryptophan.[1] Tryptophan is an essential amino acid and a precursor for the synthesis of the neurotransmitter serotonin.[1] Consequently, **D,L-Tryptophanamide hydrochloride** is utilized in research focused on mood regulation and mental health.[1]

The following diagram illustrates the logical relationship of **D,L-Tryptophanamide hydrochloride** to its parent compound and its role as a precursor in a key biochemical pathway.



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Caption: Relationship of D,L-Tryptophanamide HCl to Tryptophan and Serotonin.

## Experimental Protocols

Detailed experimental protocols for the synthesis or application of **D,L-Tryptophanamide hydrochloride** are specific to the research context and are not standardized in a general sense. Researchers in pharmaceutical development may use it as a starting material in the synthesis of more complex bioactive molecules, while neuroscientists might use it in studies related to serotonin pathways.[1] The specific methodologies would be found in peer-reviewed scientific literature pertaining to those applications.

## Handling and Storage

For laboratory use, **D,L-Tryptophanamide hydrochloride** should be stored at 0-8°C.[1] It is important to handle the compound in accordance with standard laboratory safety procedures.

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## References

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- [4. scbt.com \[scbt.com\]](https://scbt.com)
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